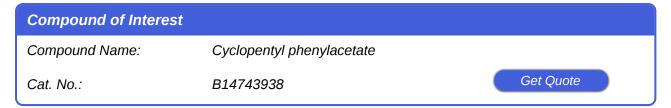


Health and safety data for Cyclopentyl phenylacetate handling

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An In-depth Technical Guide to the Health and Safety of Handling Cyclopentyl Phenylacetate

This guide provides comprehensive health and safety information for **Cyclopentyl phenylacetate**, intended for researchers, scientists, and professionals in drug development. It covers physical and chemical properties, hazard identification, handling procedures, and emergency measures.

Chemical Identification and Physical Properties

Cyclopentyl phenylacetate is an ester with the molecular formula C13H16O2.[1][2] It is also known by its IUPAC name, cyclopentyl 2-phenylacetate, and its CAS number is 5420-99-5.[1]

Table 1: Physical and Chemical Properties of Cyclopentyl Phenylacetate



Property	Value	Source
Molecular Formula	C13H16O2	[1][2]
Molecular Weight	204.26 g/mol	[1][2]
Boiling Point	295°C at 760 mmHg	[2]
Flash Point	124.7°C	[2]
Density	1.07 g/cm ³	[2]
Vapor Pressure	0.00157 mmHg at 25°C	[2]
Refractive Index	1.531	[2]
Water Solubility	Insoluble	[3]

Hazard Identification and Classification

A specific GHS classification for **Cyclopentyl phenylacetate** is not readily available in the public domain. However, based on data for similar aromatic esters, it is prudent to handle it as a substance with potential for skin and eye irritation. For related compounds like ethyl phenylacetate, hazard statements include H303 (May be harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[4]

Note: The following table provides a potential GHS classification based on related compounds and should be used as a precautionary guideline. A substance-specific risk assessment should be conducted.

Table 2: Postulated GHS Classification for Cyclopentyl Phenylacetate



GHS Classification	Pictogram	Signal Word	Hazard Statement (H- phrases)	Precautionary Statement (P- phrases)
Acute Toxicity, Oral (Category 5)	No Pictogram	Warning	H303: May be harmful if swallowed	P312: Call a POISON CENTER or doctor/physician if you feel unwell.
Skin Corrosion/Irritatio n (Category 2)	☑alt text	Warning	H315: Causes skin irritation	P264: Wash skin thoroughly after handling. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention.
Serious Eye Damage/Eye Irritation (Category 2A)	Palt text	Warning	H319: Causes serious eye irritation	P264: Wash skin thoroughly after handling. P280: Wear eye protection/face protection. P305+P351+P33 8: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do.



				Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	☑alt text	Warning	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mi st/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER/doctor if you feel unwell.

Toxicological Information

Detailed toxicological studies specifically for **Cyclopentyl phenylacetate** are not widely available. For the related compound, methyl phenylacetate, the oral LD50 in rats is 2500 mg/kg, and the dermal LD50 in rabbits is 2400 mg/kg.[5] It may cause skin irritation after prolonged or repeated exposure.[5]

Experimental Protocols

Detailed experimental protocols for toxicological or safety studies on **Cyclopentyl**phenylacetate are not available in the public domain from the conducted searches. General



methodologies for assessing chemical safety can be found in OECD guidelines.

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[6][7]
- Do not ingest or inhale vapors.[6]
- Use only in a well-ventilated area.[4]
- Wash hands thoroughly after handling.[6][7]
- Keep away from heat, sparks, and open flames.[7]
- Use non-sparking tools and take precautionary measures against static discharges.[7]

Storage:

- Store in a tightly closed original container.[6]
- Keep in a cool, dry, and well-ventilated place.[4][7]
- Store away from incompatible materials such as strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[7]
- Protect from light and air.[6]

Exposure Controls and Personal Protection

Engineering Controls:

- Ensure adequate ventilation, especially in confined areas.[7]
- Use explosion-proof electrical, ventilating, and lighting equipment.[7]
- Eyewash stations and safety showers should be close to the workstation.[4]



Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[7]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[7]

First Aid Measures

Table 3: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible.[8]
Skin Contact	Promptly wash the contaminated skin with soap and water.[8] Remove contaminated clothing and wash the skin with soap and water.[8] If irritation persists, get medical attention.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[4][7] Remove contact lenses if present and easy to do.[4] Continue rinsing. Get medical attention.[4] [7]
Ingestion	Do NOT induce vomiting.[7] Call a physician or poison control center immediately.[7] If the person is conscious, rinse their mouth with water.[4]



Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[7] Water mist may be used to cool closed containers.[7]
- Unsuitable Extinguishing Media: Do not use a direct stream of water.[6]
- Specific Hazards: The product is combustible.[7] Containers may explode when heated.[7]
 Thermal decomposition can lead to the release of irritating gases and vapors, such as
 carbon monoxide (CO) and carbon dioxide (CO2).[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[9] Remove all sources of ignition.
 [7] Ensure adequate ventilation.[9]
- Environmental Precautions: Prevent the product from entering drains, surface water, or ground water.[6]
- Methods for Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[7] Keep in suitable, closed containers for disposal.[7]

Stability and Reactivity

- Reactivity: No hazardous reactions are known when stored and handled according to instructions.
- Chemical Stability: Stable under normal conditions.
- Conditions to Avoid: Avoid heat, flames, and sparks.[6][7]
- Incompatible Materials: Strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[7]



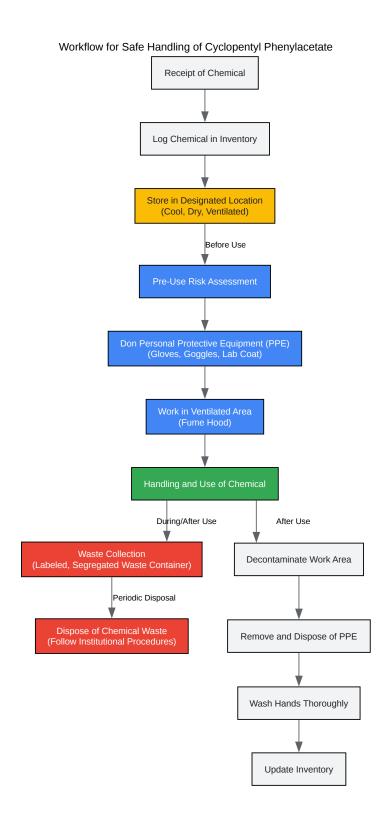
 Hazardous Decomposition Products: No dangerous decomposition products are known under normal conditions of use.[6] Hazardous combustion products include carbon monoxide and carbon dioxide.[7]

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[7]

Visual Workflow for Safe Handling





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Caption: Logical workflow for the safe handling of chemicals.



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- To cite this document: BenchChem. [Health and safety data for Cyclopentyl phenylacetate handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14743938#health-and-safety-data-for-cyclopentyl-phenylacetate-handling]

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